

Personal protective equipment for handling L755507

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Compound of Interest

Compound Name: L755507

Cat. No.: B1674084

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Essential Safety and Handling Guide for L755507

This document provides immediate safety, handling, and disposal information for **L755507**, a potent and selective β 3-adrenergic receptor partial agonist. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Physicochemical and Storage Data

For easy reference, the following table summarizes key quantitative data for **L755507**.

Property	Value
Molecular Weight	584.73 g/mol
Appearance	Solid Powder
Solubility	Soluble in DMSO (up to 100 mM)
Purity	$\geq 98\%$
Long-term Storage	Store at -20°C for up to one year
Stock Solution Storage	Store at $0 - 4^{\circ}\text{C}$ for up to one month
Shipping Condition	Shipped under ambient temperature

Personal Protective Equipment (PPE) and Handling

While **L755507** is shipped as a non-hazardous chemical, its toxicological properties are not fully known.^[1] Therefore, it is crucial to handle it with care, employing standard laboratory safety practices to minimize exposure.

Recommended Personal Protective Equipment:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.
- **Eye Protection:** Safety glasses or goggles should be worn to protect against accidental splashes or dust.
- **Lab Coat:** A standard laboratory coat must be worn to protect personal clothing.
- **Respiratory Protection:** If handling large quantities of the powder or if there is a risk of aerosolization, a dust mask or respirator should be considered.

Experimental Protocol: Preparation of a Stock Solution

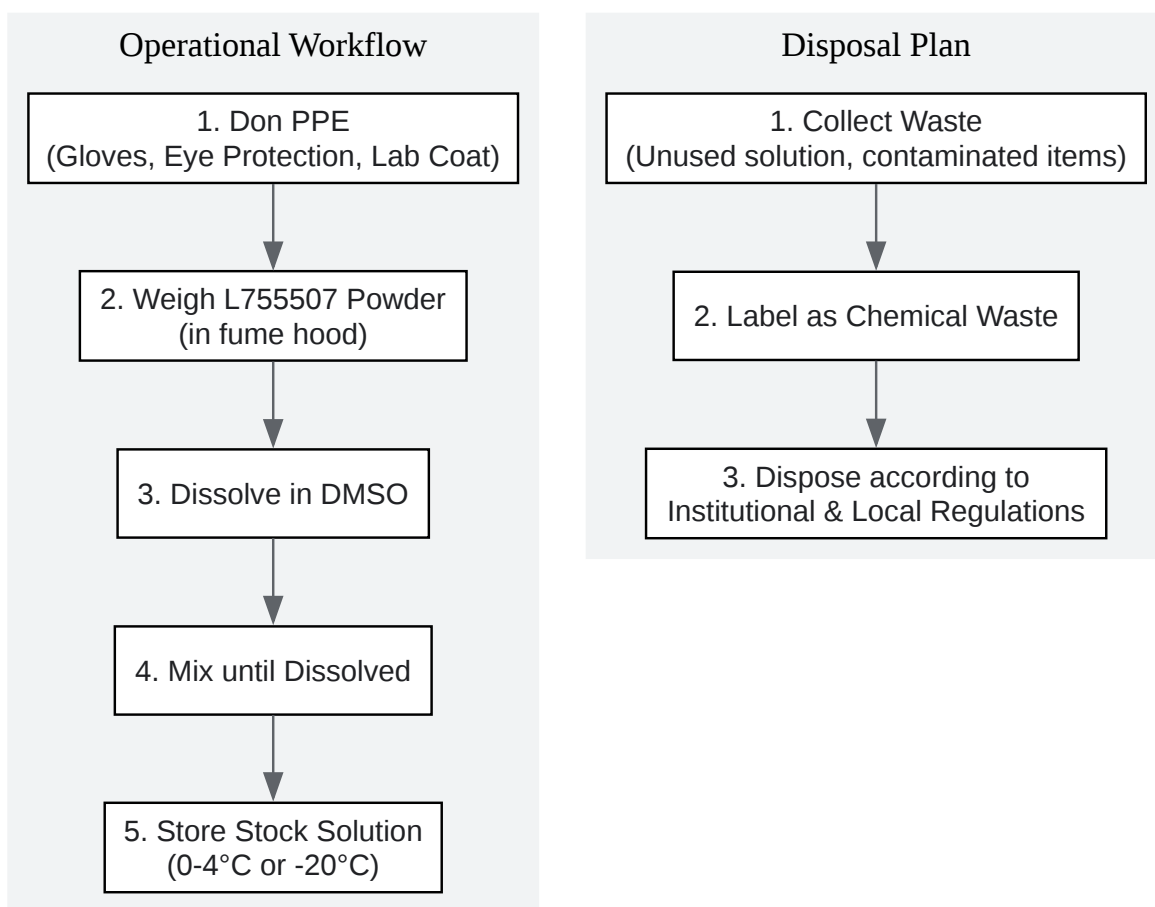
The following protocol details the steps for preparing a stock solution of **L755507** in a laboratory setting.

- **Preparation:** Before handling the compound, ensure you are wearing the appropriate PPE as outlined above. All handling of the solid powder should be performed in a chemical fume hood to minimize inhalation risk.
- **Weighing:** Carefully weigh the desired amount of **L755507** powder using an analytical balance.
- **Dissolving:** Add the appropriate volume of dimethyl sulfoxide (DMSO) to the powder to achieve the desired concentration. For example, to prepare a 10 mM stock solution, dissolve 5.85 mg of **L755507** in 1 mL of DMSO.
- **Mixing:** Gently vortex or sonicate the solution until the solid is completely dissolved.

- Storage: Store the stock solution in a tightly sealed vial at 0 - 4°C for short-term use (up to one month) or at -20°C for long-term storage (up to one year).

Operational and Disposal Plan

A clear operational and disposal plan is critical for maintaining a safe laboratory environment.



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*Handling and Disposal Workflow for **L755507***

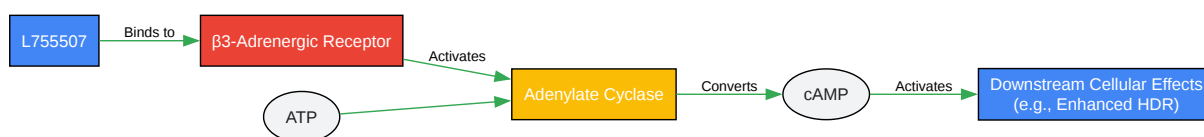
Disposal:

Unused **L755507** and any materials contaminated with the compound should be treated as chemical waste. Dispose of this waste in accordance with your institution's and local

government's regulations for chemical waste disposal. Do not dispose of it down the drain or in the regular trash.

Signaling Pathway

L755507 is a partial agonist of the β_3 -adrenergic receptor.[2] Its mechanism of action involves binding to this receptor, which in turn activates a downstream signaling cascade, leading to an increase in intracellular cyclic AMP (cAMP). This pathway is particularly relevant in its application for enhancing CRISPR-mediated homology-directed repair (HDR) efficiency.[2]



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*Simplified Signaling Pathway of **L755507***

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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